

# Physical and chemical properties of N-Benzoylcytidine.

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## Compound of Interest

Compound Name: *N-Benzoylcytidine*

Cat. No.: *B016512*

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## An In-depth Technical Guide to **N-Benzoylcytidine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **N-Benzoylcytidine** (also known as N4-Benzoylcytidine), a crucial nucleoside derivative. It is intended to be a valuable resource for professionals in medicinal chemistry, molecular biology, and pharmaceutical development. **N-Benzoylcytidine** is widely recognized for its role as a key intermediate and building block in the synthesis of oligonucleotides and the development of antiviral and anticancer therapies.<sup>[1][2][3][4][5]</sup>

## Core Physical and Chemical Properties

The benzoyl group serves to protect the exocyclic amine of cytidine during chemical synthesis, which is essential for the accurate construction of RNA strands. The fundamental properties of **N-Benzoylcytidine** are summarized below.

Property	Value	Reference(s)
CAS Number	13089-48-0	
Molecular Formula	C <sub>16</sub> H <sub>17</sub> N <sub>3</sub> O <sub>6</sub>	
Molecular Weight	347.32 g/mol	
Appearance	White to off-white or slightly pink crystalline powder.	
Melting Point	230-234 °C (with decomposition)	
Solubility	Soluble in 1N NaOH (at 10 mg/ml), methanol, and DMSO.	
Optical Rotation	[α] <sub>27/D</sub> +55° (c = 0.1 in methanol)	
Density	~1.59 g/cm <sup>3</sup> (Predicted)	
pKa	8.61 ± 0.20 (Predicted)	
Storage Conditions	2-8°C or ≤ -15°C	
Purity	Typically ≥98% or ≥99% (by HPLC)	

## Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **N-Benzoylcytidine**.

Data Type	Key Features	Reference(s)
<sup>1</sup> H NMR	(DMSO-d6) Shifts observed at $\delta$ (ppm): 11.2, 8.53, 8.03, 7.64, 7.53, 7.36, 5.85, 5.55, 5.22, 5.09, 4.05, 4.02, 3.96, 3.79, 3.65. The spectrum shows characteristic signals for the benzoyl and cytidine moieties.	
IR, MS	Spectral data available from various suppliers and databases.	

## Experimental Protocols

### General Synthesis of N-Benzoylcytidine

The synthesis of **N-Benzoylcytidine** typically involves the selective benzylation of the N4-amino group of cytidine. A common method is the reaction of cytidine with benzoyl chloride or benzoic anhydride in a suitable solvent.

Materials:

- Cytidine
- Benzoyl Chloride (or Benzoic Anhydride)
- Anhydrous Pyridine (or other suitable solvent like methanol)
- Ethyl acetate
- Hexane
- Water
- Anhydrous sodium sulfate

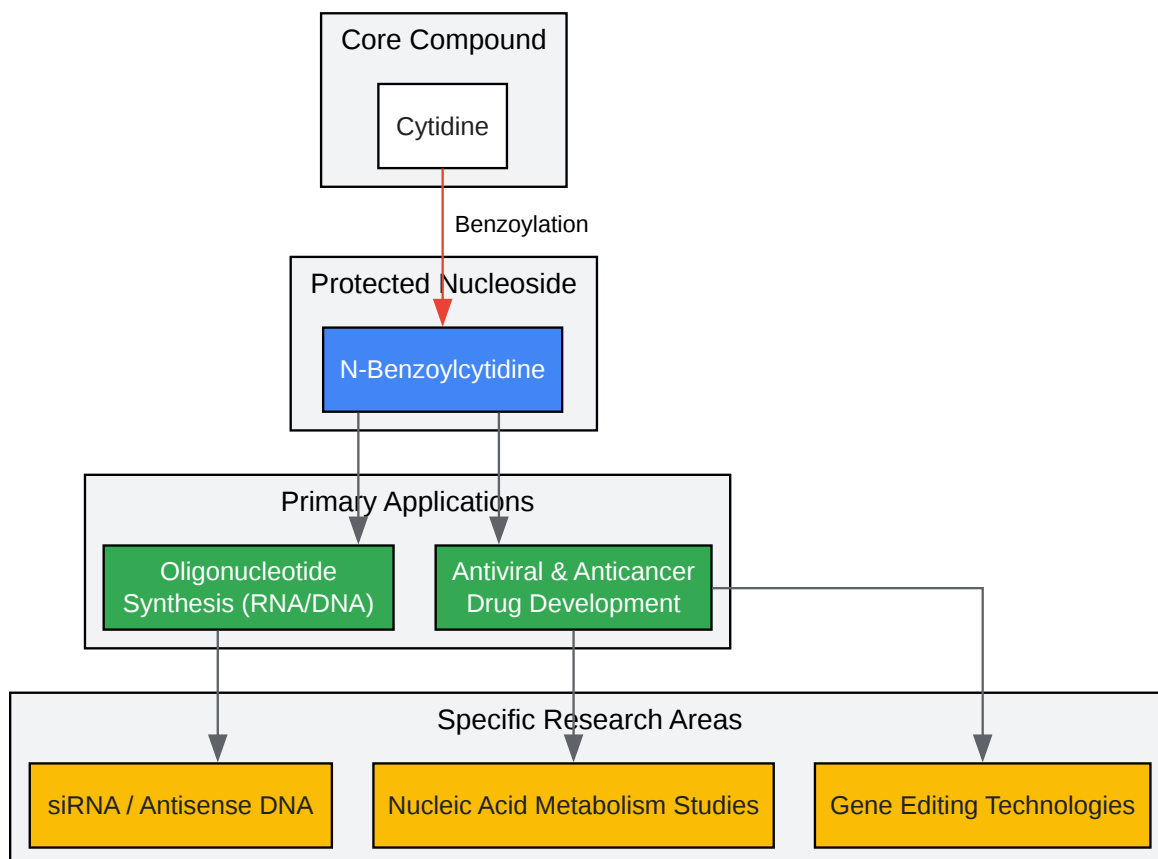
Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve cytidine in anhydrous pyridine.
- **Addition of Benzoylating Agent:** Cool the solution to 0°C using an ice bath. Add benzoyl chloride dropwise to the solution while stirring.
- **Reaction:** Allow the mixture to stir at room temperature. The reaction progress can be monitored using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, dilute the mixture with ethyl acetate. Wash the organic layer sequentially with water to remove pyridine hydrochloride.
- **Drying and Concentration:** Separate the organic layer, dry it over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure.
- **Purification:** The resulting crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield pure **N-Benzoylcytidine**.

Note: This is a generalized protocol and may require optimization based on specific laboratory conditions and desired scale.

## Key Applications and Logical Relationships

**N-Benzoylcytidine** is a cornerstone for various advanced research applications due to its unique chemical structure. It serves as a protected nucleoside, enabling the synthesis of more complex molecules.



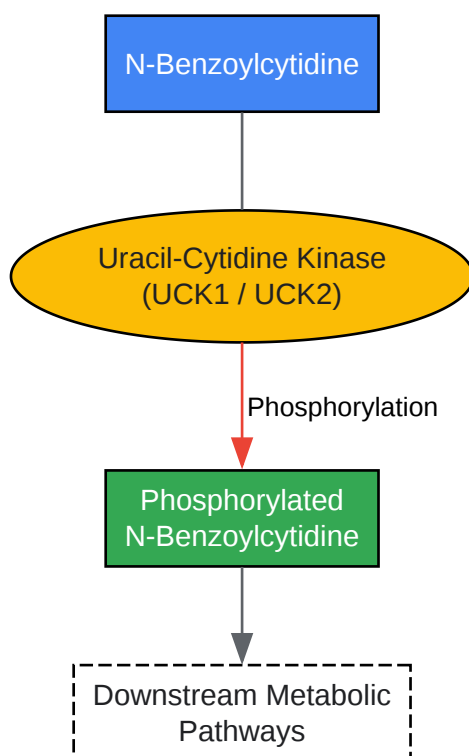
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Caption: Logical flow from cytidine to its applications.

This protected nucleoside is a vital precursor in the solid-phase chemical synthesis of RNA and its analogues, enabling detailed studies on RNA structure and function. Its derivatives are explored as potential antiviral agents, particularly against RNA viruses, and as anticancer therapeutics.

## Biological Activity and Signaling

**N-Benzoylcytidine**, as a modified cytidine analogue, can be processed by cellular enzymes. It is a known substrate for uracil-cytidine kinases (UCK1 and UCK2), which phosphorylate it, initiating its integration into metabolic pathways. This phosphorylation is a critical step for the activation of many nucleoside analogue prodrugs.

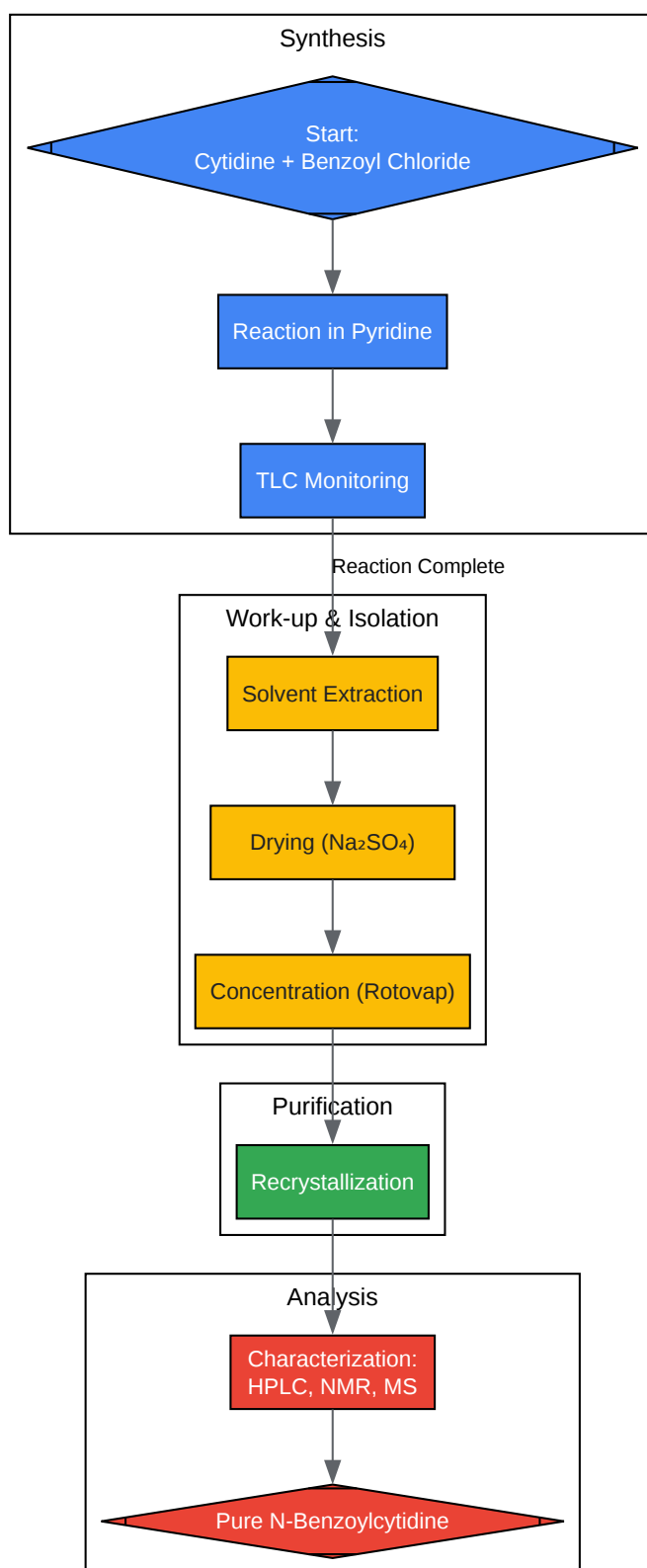


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Caption: Phosphorylation of **N-Benzoylcytidine** by UCK.

## Experimental Workflow: Synthesis and Purification

The overall workflow from starting materials to a pure, characterized product involves several distinct stages. Each step requires careful monitoring to ensure high yield and purity, which is critical for subsequent applications.



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Caption: Workflow for **N-Benzoylcytidine** synthesis.

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